

Navigating the Safe Disposal of Conglobatin C1 in a Laboratory Setting

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Compound of Interest

Compound Name: Conglobatin C1

Cat. No.: B10822035

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **Conglobatin C1**, a macrolide dilactone used in research. While **Conglobatin C1** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is crucial.

Quantitative Data Summary

The following table summarizes key quantitative data for Conglobatin and its analogue, **Conglobatin C1**, providing a quick reference for its chemical and toxicological properties.

| Property | Value | Compound | Source |
|------------------------------|--|----------------|--------|
| Molecular Formula | C26H34N2O6 | Conglobatin C1 | [1] |
| Molecular Weight | 470.558 g/mol | Conglobatin C1 | [1] |
| CAS Number | 2673270-37-4 | Conglobatin C1 | [1][2] |
| Oral LD50 (mouse) | > 1 g/kg | Conglobatin | [3] |
| Intraperitoneal LD50 (mouse) | > 1 g/kg | Conglobatin | [3] |
| Solubility | Poor in water; Soluble in ethanol, methanol, DMF, DMSO | Conglobatin | [4] |
| Storage Temperature | -20°C | Conglobatin C1 | [2] |

Disposal Protocol

Given that the safety data for the closely related compound "Conglobatin" indicates it is not classified as hazardous, and it exhibits low acute toxicity, the disposal procedure for **Conglobatin C1** should follow standard practices for non-hazardous chemical waste. However, it is imperative to consult and adhere to all applicable local, state, and federal regulations, as requirements can vary.

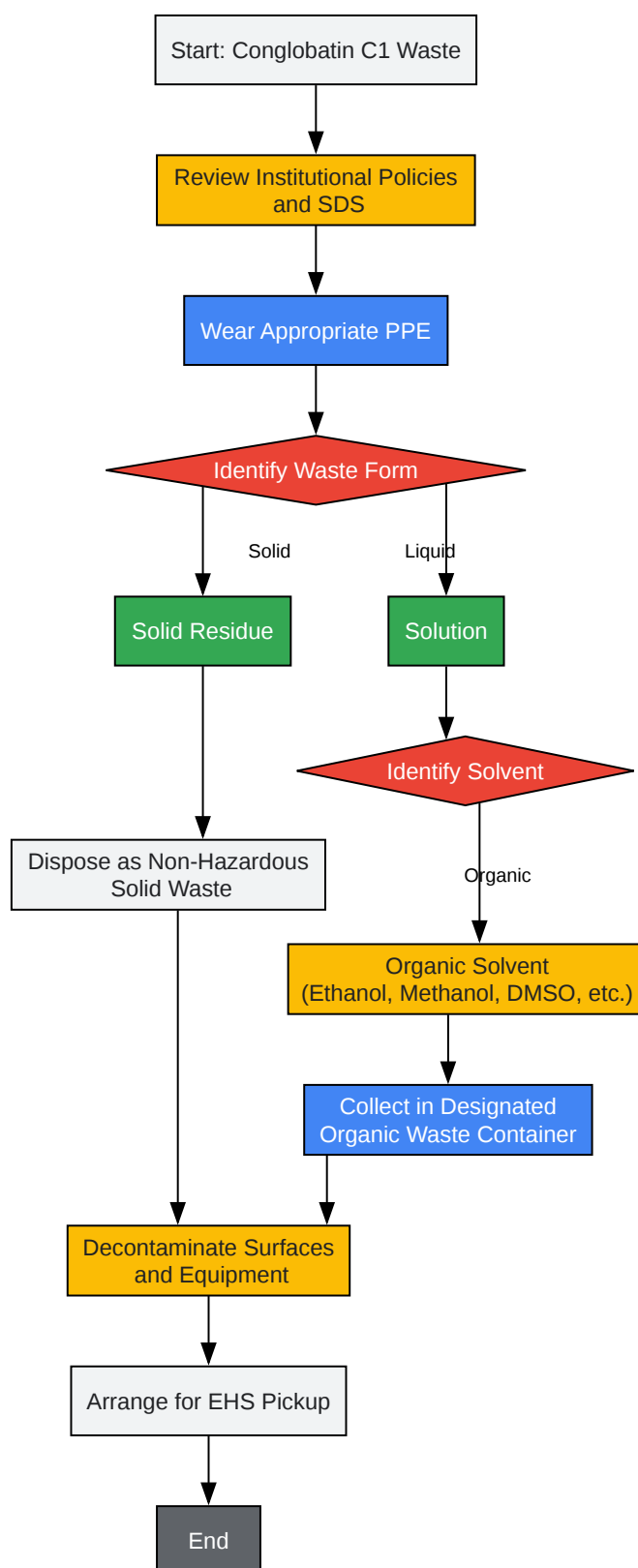
Step-by-Step Disposal Procedure:

- **Review Institutional Policies:** Before initiating any disposal procedure, consult your institution's specific guidelines for chemical waste management. The Environmental Health and Safety (EHS) office is the primary resource for this information.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **Conglobatin C1**.
- **Small Quantities (Solid Form):** For trace amounts of solid **Conglobatin C1** (e.g., residual powder in a container), the empty container should be managed as non-hazardous solid waste, provided it is not contaminated with other hazardous materials.

- Solutions of **Conglobatin C1**:
 - Solvent Consideration: The disposal method for solutions of **Conglobatin C1** is primarily dictated by the solvent used. Since **Conglobatin C1** is soluble in organic solvents like ethanol, methanol, DMF, and DMSO, the resulting waste stream must be treated as organic solvent waste.
 - Waste Collection: Collect the waste solution in a designated, properly labeled hazardous waste container for organic solvents. The label should clearly identify the contents, including the solvent and the solute (**Conglobatin C1**).
 - Do Not Drain Dispose: Do not dispose of solutions containing organic solvents down the drain.
- Decontamination: Decontaminate any surfaces or equipment that have come into contact with **Conglobatin C1** using a suitable solvent (e.g., ethanol) and collect the cleaning materials (e.g., wipes) for disposal as chemical waste.
- Final Disposal: Arrange for the pickup and disposal of the chemical waste through your institution's EHS department or a licensed chemical waste disposal contractor.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Conglobatin C1**.



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Caption: Logical workflow for the proper disposal of **Conglobatin C1**.

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References

- [1. calpaclab.com](http://calpaclab.com) [calpaclab.com]
- [2. caymanchem.com](http://caymanchem.com) [caymanchem.com]
- [3. cdn.caymanchem.com](http://cdn.caymanchem.com) [cdn.caymanchem.com]
- [4. bioaustralis.com](http://bioaustralis.com) [bioaustralis.com]
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